

Comparative Environmental Impact Assessment of Claziprotamidum and Alternative Fungicides

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Compound of Interest

Compound Name: *Claziprotamidum*

Cat. No.: *B15612807*

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This guide provides a comparative environmental impact assessment of the fungicide **Claziprotamidum**. Due to the limited availability of publicly accessible environmental fate and ecotoxicity data for **Claziprotamidum**, this analysis utilizes Cyflufenamid as a surrogate. This choice is predicated on its classification within a novel chemical class of fungicides, the amidoximes, offering a modern comparator to established fungicides. This guide presents a comparison with three widely used fungicides with different modes of action: Boscalid, Mancozeb, and Chlorothalonil. The information herein is intended to provide an objective overview based on available experimental data to inform research and development decisions.

Data Presentation

The following tables summarize the key environmental fate and ecotoxicity parameters for the selected fungicides. It is important to note that direct comparisons should be made with caution, as experimental conditions can vary between studies.

Table 1: Environmental Fate of Selected Fungicides

Parameter	Cyflufenamid (Surrogate for Claziprotamid um)	Boscalid	Mancozeb	Chlorothalonil
Soil Half-Life (DT ₅₀)	Moderately persistent to persistent	108 - >1000 days (persistent)	1 - 7 days (parent compound)	5 - 35 days
Aquatic Half-Life (Hydrolysis)	Stable to hydrolysis	Stable to hydrolysis	Rapid hydrolysis	Stable to hydrolysis
Photodegradation in Water (DT ₅₀)	Not readily available	3.7 - 28.7 hours	Not a significant degradation pathway	Not a significant degradation pathway
Potential for Bioaccumulation	Potential to bioaccumulate in aquatic organisms	Does not accumulate in organisms	Low potential	Low potential

Table 2: Ecotoxicity of Selected Fungicides

Organism	Endpoint	Cyflufenamid (Surrogate)	Boscalid	Mancozeb	Chlorothalonil
Avian (Bobwhite Quail)	Acute Oral LD ₅₀	>2000 mg/kg	>2000 mg/kg	>1590 mg/kg	>2000 mg/kg
Honeybee	Acute Contact LD ₅₀	>100 µ g/bee	>200 µ g/bee	>25 µ g/bee	>100 µ g/bee
Earthworm (Eisenia fetida)	14-day LC ₅₀	>1000 mg/kg soil	>500 mg/kg soil	>1000 mg/kg soil	>1000 mg/kg soil
Fish (Rainbow Trout)	96-hour LC ₅₀	0.098 mg/L (moderately toxic)	2.7 mg/L	0.19 mg/L (highly toxic)	0.042 mg/L (very highly toxic)
Aquatic Invertebrate (Daphnia magna)	48-hour EC ₅₀	0.23 mg/L (moderately toxic)	5.3 mg/L	0.77 mg/L (highly toxic)	0.079 mg/L (very highly toxic)
Algae (Pseudokirchneriella subcapitata)	72-hour EC ₅₀	>0.138 mg/L	>6.8 mg/L	0.038 mg/L	0.049 mg/L

Experimental Protocols

The data presented in the tables above are derived from standardized ecotoxicological and environmental fate studies, generally following internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

Soil Degradation (Aerobic)

- **Methodology:** Typically follows OECD Guideline 307. The test substance, usually radiolabeled, is applied to fresh soil samples. These samples are incubated in the dark at a controlled temperature (e.g., 20°C) and moisture content. At various intervals, soil samples are extracted and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) to determine the concentration of the parent compound and its degradation products. Mineralization is quantified by trapping evolved $^{14}\text{CO}_2$. The time taken for 50% of the substance to degrade (DT₅₀) is then calculated.

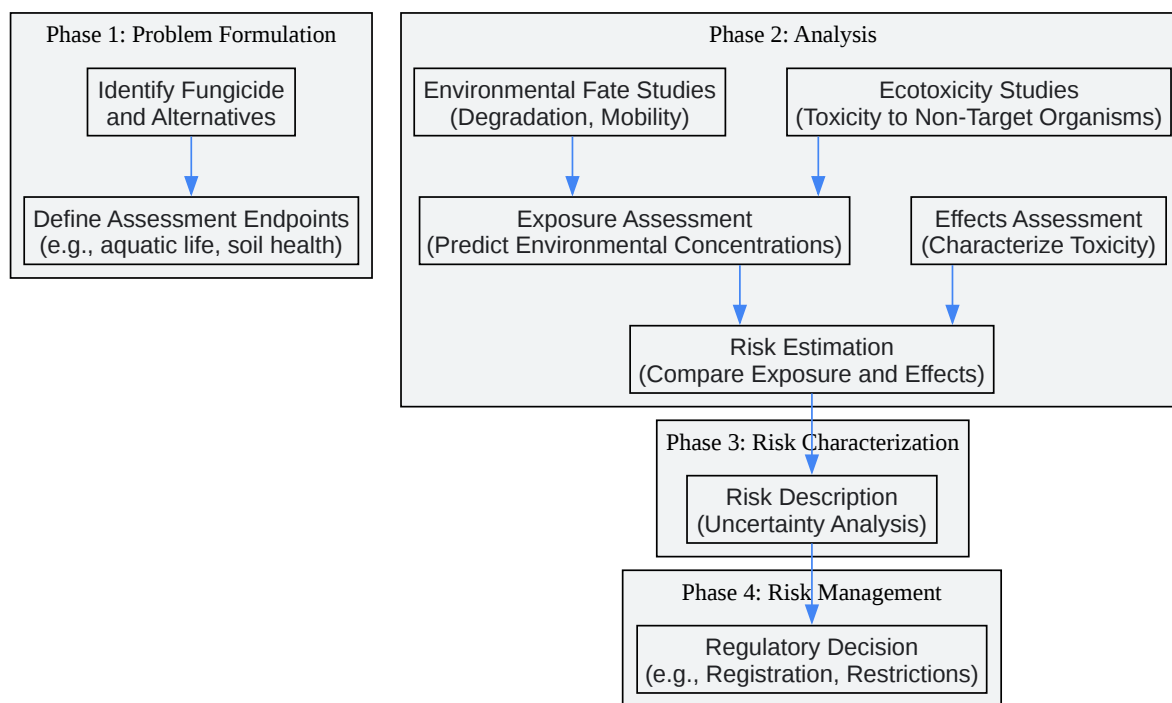
Aquatic Toxicity (Fish, Daphnia, Algae)

- **Fish Acute Toxicity (OECD 203):** Fish (e.g., Rainbow Trout) are exposed to a range of concentrations of the test substance in water for 96 hours. The concentration that is lethal to 50% of the test population (LC₅₀) is determined.
- **Daphnia Acute Immobilisation (OECD 202):** Daphnia magna are exposed to the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC₅₀) is calculated.
- **Algae Growth Inhibition (OECD 201):** A culture of algae is exposed to the test substance over 72 hours. The concentration that inhibits the growth rate or biomass production by 50% (EC₅₀) is determined.

Toxicity to Non-Target Organisms

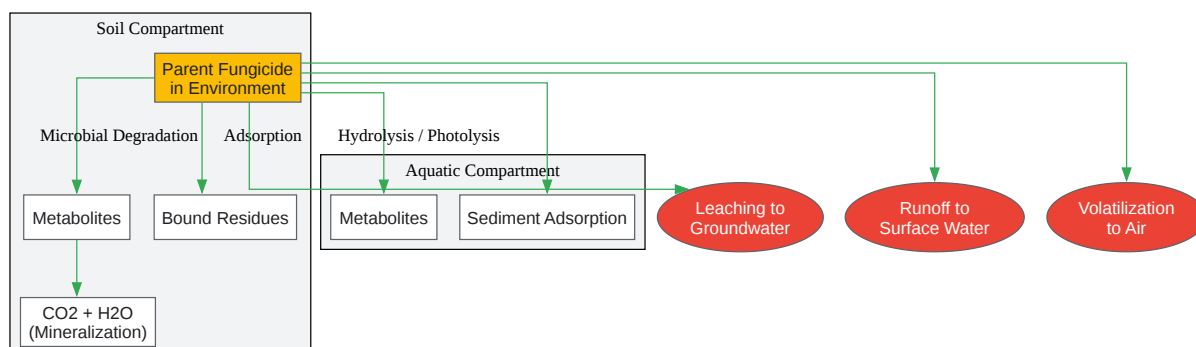
- **Avian Acute Oral Toxicity (OECD 223):** Birds (e.g., Bobwhite Quail) are administered a single oral dose of the test substance. The dose that is lethal to 50% of the test group (LD₅₀) is determined over a 14-day observation period.
- **Honeybee Acute Contact Toxicity (OECD 214):** Honeybees are exposed to the test substance through direct contact. The dose that is lethal to 50% of the bees (LD₅₀) is determined after 48 or 96 hours.
- **Earthworm Acute Toxicity (OECD 207):** Earthworms are exposed to the test substance mixed into an artificial soil. The concentration that is lethal to 50% of the earthworms (LC₅₀) is determined after 14 days.

Mandatory Visualization



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Caption: Generic workflow for the environmental impact assessment of a fungicide.



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Caption: Conceptual diagram of potential environmental degradation pathways for a fungicide.

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